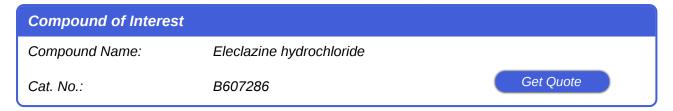


Application Notes and Protocols: Preparation of Eleclazine Hydrochloride Stock Solutions in DMSO

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, handling, and storage of **Eleclazine hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical Properties and Solubility

Eleclazine hydrochloride is a selective inhibitor of the late cardiac sodium current.[1][2][3] Accurate preparation of stock solutions is the first step in any in vitro or in vivo experiment. The relevant physicochemical data for **Eleclazine hydrochloride** are summarized in the table below.

Property	Value	Source
Molecular Weight	451.83 g/mol	[2][3][4]
CAS Number	1448754-43-5	[1][2][3][4]
Appearance	White to off-white solid	[3]
Solubility in DMSO	≥ 100 mg/mL (≥ 221.32 mM)	[2][4]
Solubility in Water	< 0.1 mg/mL (insoluble)	[1]



Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Eleclazine hydrochloride** in DMSO. This is a common concentration for initial stock solutions, which can then be further diluted to working concentrations.

Materials:

- Eleclazine hydrochloride powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Vortex mixer
- Sonicator (optional)
- · Calibrated analytical balance
- · Pipettes and sterile pipette tips

Procedure:

- Equilibrate Reagents: Allow the **Eleclazine hydrochloride** powder and DMSO to come to room temperature before use. This is particularly important for DMSO, which can absorb atmospheric moisture when cold.
- Weighing the Compound: Accurately weigh the desired amount of Eleclazine hydrochloride powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.518 mg of the compound.
 - Calculation:
 - Molecular Weight (MW) = 451.83 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L



- Desired Volume (V) = 1 mL = 0.001 L
- Mass (m) = C * V * MW = 0.010 mol/L * 0.001 L * 451.83 g/mol = 0.004518 g = 4.518 mg

Dissolution:

- Add the weighed Eleclazine hydrochloride powder to the sterile vial.
- Add the appropriate volume of DMSO to the vial. For the example above, this would be 1 mL.
- Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve with vortexing, sonication in a water bath for 5-10 minutes or gentle warming of the solution to 37°C can be employed.[2][4] Visually inspect the solution to ensure there are no visible particles. The solution should be clear.

Aliquoting and Storage:

- Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber microcentrifuge tubes).
- This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2][4]

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds and solvents.
- Work in a well-ventilated area or a chemical fume hood.

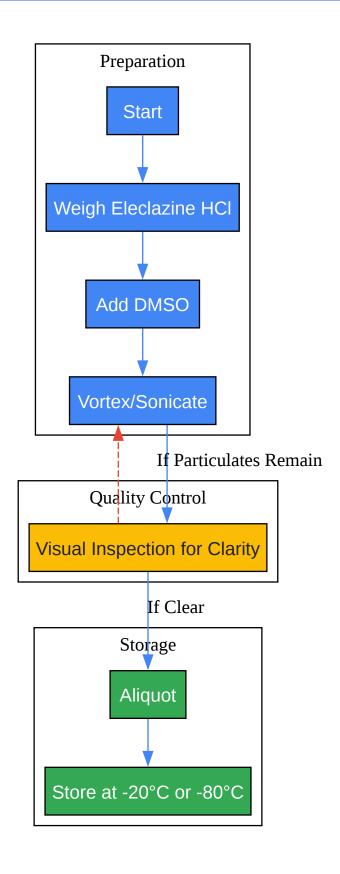


• Refer to the Safety Data Sheet (SDS) for **Eleclazine hydrochloride** and DMSO for complete safety information.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of an **Eleclazine hydrochloride** stock solution.





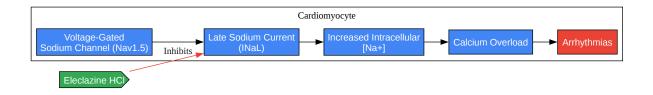
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Workflow for preparing **Eleclazine hydrochloride** stock solution.



Signaling Pathway Context

Eleclazine hydrochloride is a selective inhibitor of the late sodium current (INaL) in cardiomyocytes. The late sodium current is enhanced under various pathological conditions and contributes to increased intracellular sodium, leading to calcium overload and subsequent arrhythmias. By specifically inhibiting INaL, **Eleclazine hydrochloride** is thought to exert its antiarrhythmic effects.



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Simplified signaling pathway showing the action of Eleclazine HCl.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Eleclazine Hydrochloride Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607286#preparing-eleclazine-hydrochloride-stock-solutions-in-dmso]



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